

# evaluating the long-term stability of Ferroxdure in comparison to Alnico magnets

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# A Comparative Analysis of Long-Term Stability: Ferroxdure vs. Alnico Magnets

For researchers, scientists, and drug development professionals requiring high-performance magnetic materials, understanding the long-term stability of permanent magnets is critical for ensuring the reliability and longevity of instrumentation and experimental setups. This guide provides a detailed comparison of the long-term stability of two widely used permanent magnet materials: **Ferroxdure** (a ceramic ferrite magnet) and Alnico (an aluminum-nickel-cobalt alloy).

This comparison focuses on three key aspects of long-term stability: thermal stability, corrosion resistance, and the degradation of magnetic properties over time. The information presented is supported by experimental data and established testing protocols to provide an objective evaluation for material selection.

## **Quantitative Data Summary**

The following table summarizes the key performance metrics related to the long-term stability of **Ferroxdure** and Alnico magnets.



Property	Ferroxdure (Hard Ferrite)	Alnico	Units
Thermal Stability			
Maximum Operating Temperature	~250 - 300[1]	Up to 550[2]	°C
Reversible Temperature Coefficient of Remanence (Br)	approx0.2[3]	approx0.02[3][4]	%/°C
Reversible Temperature Coefficient of Coercivity (Hcj)	approx. +0.3	approx. +0.01 to +0.03[4]	%/°C
Corrosion Resistance			
General Corrosion Resistance	Excellent, does not corrode in water[5]	Good to Excellent[5] [6]	-
Susceptibility to Corrosion	Highly resistant to corrosion and does not typically require a protective coating.[3]	Can exhibit light surface corrosion over time with prolonged exposure to water.[5] Often coated for additional protection. [7]	-
Long-Term Magnetic Stability			
Intrinsic Coercivity (Hcj)	High	Low[8]	kA/m
Resistance to Demagnetization	High[3]	Low, susceptible to demagnetizing fields[8]	-



Remanence Change Over Time (at room temp) Very low, magnets with Hci > 2200 Oe show no change in the first year. Fractions of a percent to a few percent loss during the first year for % magnets with Hci < 2200 Oe.

## **Experimental Protocols**

To ensure accurate and reproducible data for evaluating the long-term stability of **Ferroxdure** and Alnico magnets, the following detailed experimental protocols are recommended. These protocols are based on established industry standards such as those from ASTM and IEC.

### **Thermal Stability Evaluation**

Objective: To determine the reversible and irreversible losses in magnetic flux as a function of temperature.

#### Apparatus:

- High-temperature oven with controlled atmosphere capabilities.
- Gaussmeter or Fluxmeter with a suitable probe.
- Hysteresigraph system (compliant with ASTM A977/A977M).
- Fixtures made of non-magnetic material to hold the magnet samples.

#### Procedure:

- Initial Characterization: Measure the magnetic properties (Br, Hcj, and BHmax) of the magnet samples at room temperature (20 ± 2 °C) using a hysteresigraph.
- Thermal Cycling:
  - Place the magnet samples in the oven.
  - For Ferroxdure, cycle the temperature from room temperature up to 300 °C.



- For Alnico, cycle the temperature from room temperature up to 550 °C.
- The heating and cooling rate should be controlled (e.g., 5 °C/min).
- Dwell at the maximum temperature for a specified period (e.g., 2 hours).
- In-situ Measurement (if possible): Measure the magnetic flux at various temperature intervals during the heating and cooling cycles using a high-temperature probe.
- Post-Cycling Characterization: After returning to room temperature, re-measure the magnetic properties using the hysteresigraph.
- Data Analysis:
  - Calculate the reversible temperature coefficients of remanence and coercivity from the insitu measurements.
  - Determine the irreversible flux loss by comparing the initial and post-cycling magnetic properties at room temperature.

### **Corrosion Resistance Evaluation (Salt Spray Test)**

Objective: To assess the resistance of the magnet materials to a corrosive environment. This is an accelerated corrosion test.

#### Apparatus:

- Salt spray chamber compliant with ASTM B117.
- 5% sodium chloride (NaCl) solution.
- Visual inspection tools (e.g., microscope).
- Gaussmeter or Fluxmeter.

#### Procedure:

Initial Measurement: Measure the initial magnetic flux of the samples.



#### Exposure:

- Suspend the magnet samples within the salt spray chamber.
- Expose the samples to a continuous spray of the 5% NaCl solution at a controlled temperature (e.g., 35 °C).
- The duration of the test can vary (e.g., 24, 48, 96 hours).
- Periodic Evaluation:
  - At predetermined intervals, remove the samples from the chamber.
  - Gently rinse with deionized water and dry.
  - Visually inspect for any signs of corrosion (e.g., rust, pitting).
  - Measure the magnetic flux to determine any degradation.
- Final Analysis: After the total exposure time, perform a final visual inspection and magnetic flux measurement. Compare the results to the initial measurements to quantify the effect of corrosion.

## **Long-Term Magnetic Property Degradation (Accelerated Aging)**

Objective: To simulate the aging of magnets over an extended period and measure the change in magnetic properties.

#### Apparatus:

- High-temperature oven.
- · Hysteresigraph system.
- Gaussmeter or Fluxmeter.

#### Procedure:

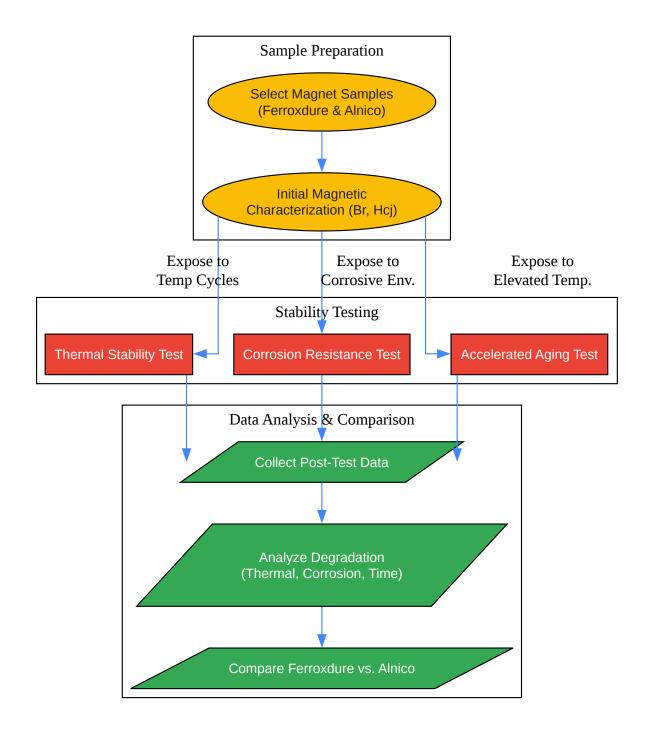


- Initial Characterization: Measure the magnetic properties of the magnet samples at room temperature.
- Accelerated Aging:
  - Place the samples in a high-temperature oven at a temperature below the maximum operating temperature but high enough to accelerate aging (e.g., 150 °C for Ferroxdure, 400 °C for Alnico).
  - Maintain this temperature for an extended period (e.g., 100, 500, 1000 hours).
- Periodic Measurement:
  - At set intervals, remove the samples from the oven and allow them to cool to room temperature.
  - Measure their magnetic properties.
- Data Analysis: Plot the percentage change in remanence (Br) and coercivity (Hcj) as a function of aging time. This will provide a curve that can be used to predict long-term stability.

## **Visualization of Experimental Workflow**

The following diagram illustrates the general workflow for evaluating the long-term stability of permanent magnets.





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